

Technical Support Center: Root Cause Analysis of N-nitroso-vortioxetine Excursions

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals to address excursions of **N-nitroso-vortioxetine** in the manufacturing of vortioxetine.

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-vortioxetine** and why is it a concern?

A1: **N-nitroso-vortioxetine** is a nitrosamine impurity that can form during the manufacturing process or storage of vortioxetine.[1][2] Nitrosamines are classified as probable human carcinogens, and their presence in pharmaceutical products is strictly regulated by health authorities like the FDA and EMA.[3][4] Therefore, controlling the levels of **N-nitroso-vortioxetine** is critical to ensure patient safety.

Q2: How is **N-nitroso-vortioxetine** formed?

A2: **N-nitroso-vortioxetine** is formed from the reaction of a nitrosatable amine, in this case, the secondary amine moiety within the vortioxetine molecule itself, with a nitrosating agent.[1]

[2][5] This reaction is typically facilitated by acidic conditions and can be influenced by factors such as heat and the presence of moisture.[1]

Q3: What are the primary precursors for **N-nitroso-vortioxetine** formation in the manufacturing process?

A3: The two primary precursors are:

- Vortioxetine: The active pharmaceutical ingredient (API) itself contains a secondary amine (piperazine ring) that is susceptible to nitrosation.[1][2][5]
- Nitrosating Agents: These are substances that can donate a nitroso group. The most common nitrosating agents in pharmaceutical manufacturing are nitrites (NO₂-), which can be present as impurities in raw materials, reagents, solvents, or water.[6][7]

Q4: What is the acceptable intake limit for **N-nitroso-vortioxetine**?

A4: The U.S. FDA has set an acceptable intake (AI) limit of 400 ng/day for **N-nitroso-vortioxetine**. [5] It is crucial to ensure that the manufacturing process consistently produces vortioxetine with levels of this impurity well below this limit.

Troubleshooting Guide

Issue 1: Elevated levels of **N-nitroso-vortioxetine** detected in the final API or drug product.

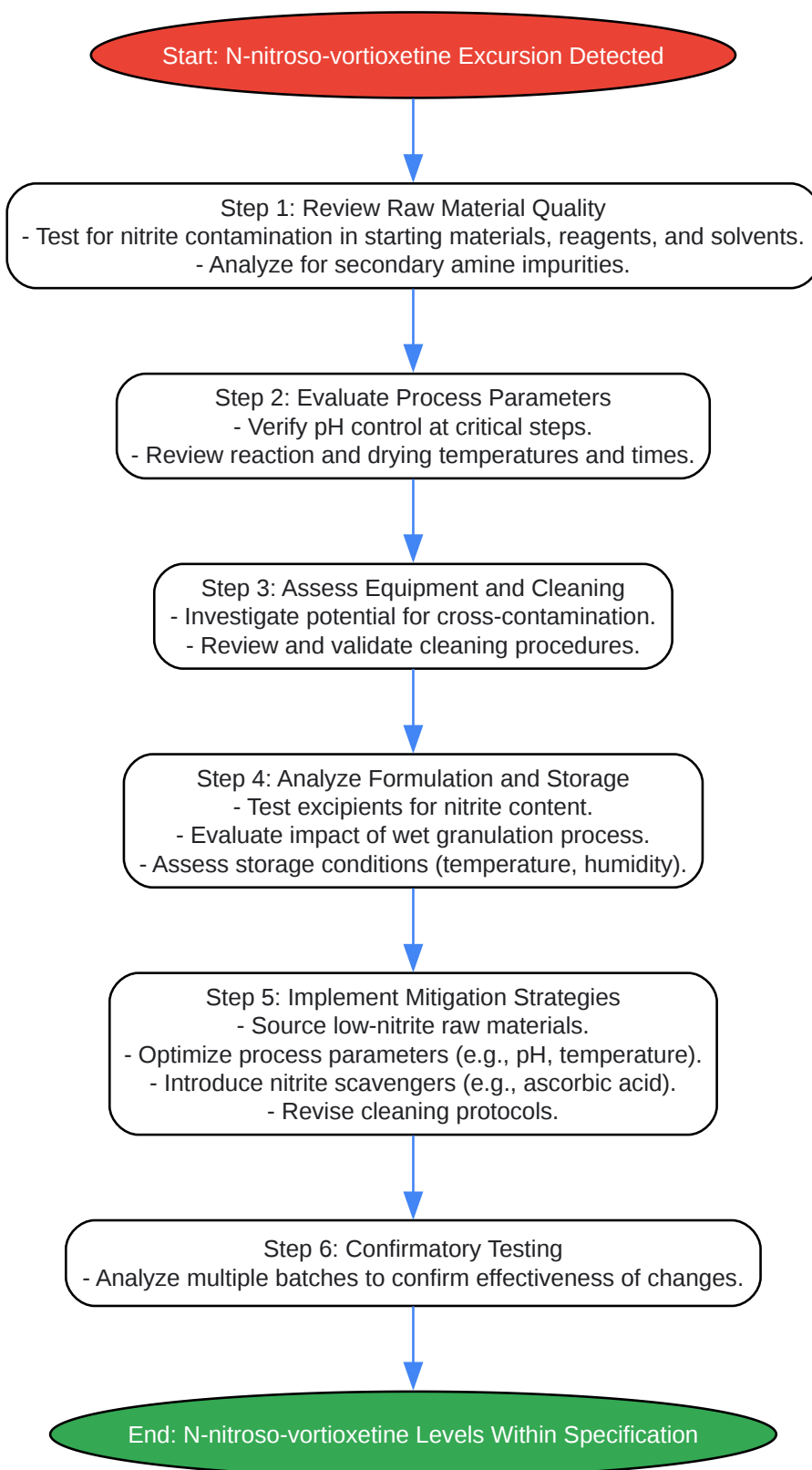
Root Cause Analysis:

An Ishikawa (fishbone) diagram is presented below to illustrate the potential root causes for elevated **N-nitroso-vortioxetine** levels.

Caption: Ishikawa diagram of potential root causes for **N-nitroso-vortioxetine** excursions.

Troubleshooting Steps:

A systematic approach to troubleshooting is outlined in the workflow below.



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Caption: Troubleshooting workflow for **N-nitroso-vortioxetine** excursions.

Quantitative Data Summary:

Parameter	Recommended Limit/Range	Rationale
Nitrite in Raw Materials	As low as reasonably practicable; some sources suggest < 5 ppm.[8]	To minimize the availability of a key precursor for nitrosation.
N-nitroso-vortioxetine in API	Specification to be set based on a daily dose to not exceed 400 ng/day AI.[5]	To comply with regulatory limits and ensure patient safety.
pH during relevant steps	Avoid highly acidic conditions where possible.	Nitrosation reactions are generally acid-catalyzed.[1]
Temperature	Use the lowest effective temperature.	Higher temperatures can accelerate the rate of nitrosamine formation.[1]

Issue 2: Inconsistent results from N-nitroso-vortioxetine testing.

Possible Causes and Solutions:

- **Analytical Method Variability:** Ensure the analytical method is robust and validated for its intended purpose. A well-validated LC-MS/MS method is crucial for accurate quantification at low levels.
- **Sample Handling and Stability:** **N-nitroso-vortioxetine** may be sensitive to light and temperature. Ensure consistent sample handling and storage procedures are in place.
- **Non-Homogeneous Distribution:** The impurity may not be uniformly distributed in the batch. Ensure proper sampling and sample preparation techniques are used.

Experimental Protocols

Key Experiment: Quantification of N-nitroso-vortioxetine by LC-MS/MS

This protocol is a synthesized example based on published methodologies.[9] Users should validate the method on their specific instrumentation.

1. Objective: To quantify the level of **N-nitroso-vortioxetine** in a vortioxetine drug substance or product.

2. Materials and Reagents:

- **N-nitroso-vortioxetine** reference standard
- Vortioxetine API or drug product sample
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonium formate
- Formic acid
- Deionized water
- 0.22 µm PVDF syringe filters

3. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) coupled with a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.

4. Chromatographic Conditions:

- Column: ACQUITY CSH™ 1.7 µm Phenyl-Hexyl, 100 mm x 2.1 mm (or equivalent)
- Mobile Phase A: 10 mM Ammonium Formate in 0.1% Formic Acid in water

- Mobile Phase B: Methanol and Water (9:1 v/v)
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 20 µL
- Gradient Program:
 - 0-2 min: 5% B
 - 2-4 min: 30% B
 - 4-11 min: 65% B
 - 11-16 min: 75% B
 - 16-17 min: 5% B
 - 17-20 min: 5% B

5. Mass Spectrometer Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Acquisition Mode: Multiple Reaction Monitoring (MRM)
- Precursor Ion (m/z): 328
- Product Ions (m/z): To be determined based on instrument optimization (fragmentation of the parent ion).
- Other parameters (e.g., collision energy, cone voltage): To be optimized for the specific instrument.

6. Standard and Sample Preparation:

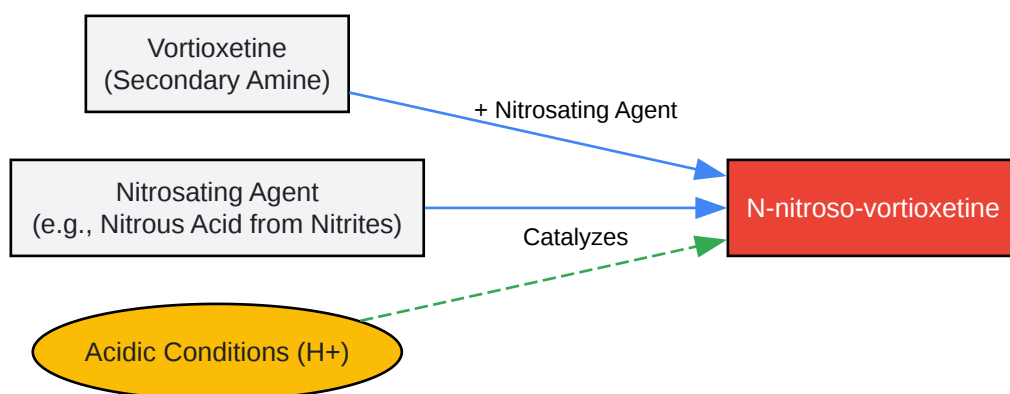
- **Standard Stock Solution:** Accurately weigh and dissolve **N-nitroso-vortioxetine** reference standard in methanol to prepare a stock solution of known concentration.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to create a calibration curve.
- **Sample Preparation:**
 - Accurately weigh about 50.0 mg of the vortioxetine sample into a 25 mL volumetric flask.
 - Dissolve and dilute to volume with the diluent (e.g., methanol/water).
 - Filter the solution through a 0.22 μm PVDF syringe filter into an HPLC vial.

7. Data Analysis:

- Construct a calibration curve by plotting the peak area of the **N-nitroso-vortioxetine** standards against their concentrations.
- Determine the concentration of **N-nitroso-vortioxetine** in the sample by comparing its peak area to the calibration curve.
- Calculate the final concentration in ppm ($\mu\text{g/g}$) relative to the vortioxetine sample weight.

Signaling Pathways and Logical Relationships

Chemical Formation Pathway of N-nitroso-vortioxetine



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Caption: Formation of **N-nitroso-vortioxetine** from its precursors.

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